

4-Chloronaphthalene-1-carbaldehyde CAS number and molecular structure

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Compound of Interest

Compound Name: 4-Chloronaphthalene-1-carbaldehyde

CAS No.: 5471-26-1

Cat. No.: B1606312

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An In-Depth Technical Guide to 4-Chloronaphthalene-1-carbaldehyde

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development engaged with **4-Chloronaphthalene-1-carbaldehyde**. It provides an in-depth analysis of its chemical identity, synthesis, properties, and applications, grounded in established scientific principles and methodologies.

Core Identification and Molecular Architecture

4-Chloronaphthalene-1-carbaldehyde is a substituted aromatic aldehyde, a derivative of naphthalene. Understanding its fundamental identifiers and structure is critical for its application in complex synthetic pathways.

- CAS Number: 5471-26-1 [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C₁₁H₇ClO [\[1\]](#)[\[2\]](#)
- Molecular Weight: 190.63 g/mol [\[1\]](#)[\[2\]](#)

- IUPAC Name: **4-chloronaphthalene-1-carbaldehyde**

The molecular architecture consists of a naphthalene bicyclic aromatic system, with a chlorine atom substituted at the 4-position and a formyl (aldehyde) group at the 1-position. This specific substitution pattern dictates its reactivity and steric profile, influencing its utility as a building block in organic synthesis. The electron-withdrawing nature of both the chlorine atom and the aldehyde group impacts the electron density of the naphthalene ring system, rendering it susceptible to specific types of chemical transformations.

Synthesis Protocol: A Validated Approach

The synthesis of **4-Chloronaphthalene-1-carbaldehyde** can be effectively achieved through the formylation of 1-chloronaphthalene. The following protocol is a robust and reproducible method derived from established chemical literature.^[1]

Experimental Protocol: Formylation of 1-Chloronaphthalene

Objective: To synthesize **4-chloronaphthalene-1-carbaldehyde** via a Lewis acid-catalyzed formylation reaction.

Materials:

- 1-Chloronaphthalene (Starting Material)^{[5][6][7]}
- 1,1-Dichlorodimethyl ether (Reagent)^[1]
- Tin(IV) chloride (SnCl_4), 1.0 M solution in dichloromethane (Catalyst)^[1]
- Dichloromethane (CH_2Cl_2), anhydrous (Solvent)
- Water (for quenching)
- Saturated aqueous sodium chloride solution (Brine)
- Sodium sulfate (Na_2SO_4), anhydrous (Drying agent)

Step-by-Step Methodology:

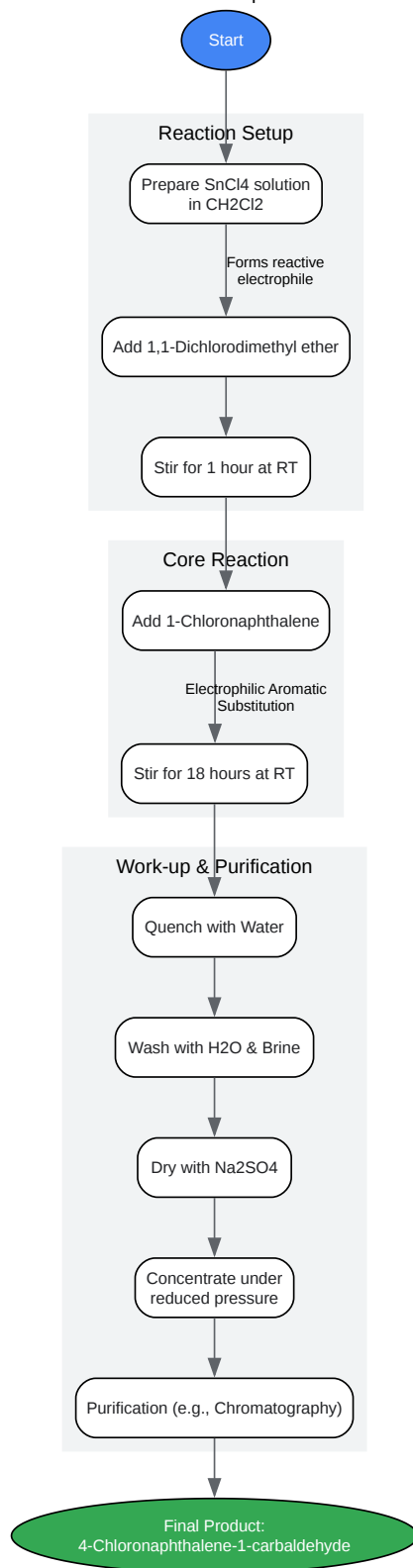
- **Catalyst Preparation:** In a clean, dry reaction vessel under an inert atmosphere, a solution of tin(IV) chloride (1.0 M in dichloromethane, 6.7 g, 0.026 mole) in 10 mL of dichloromethane is stirred.^[1]
- **Reagent Addition:** To the stirred catalyst solution, 1,1-dichlorodimethyl ether (3.0 g, 0.026 mole) is added. The resulting mixture is stirred for one hour at ambient temperature. This step forms the reactive electrophilic species.^[1]
- **Substrate Introduction:** A solution of 1-chloronaphthalene (2.8 mL, 0.021 mole) is then added to the reaction mixture.^[1]
- **Reaction Incubation:** The reaction is stirred at ambient temperature for approximately 18 hours to ensure complete conversion.^[1]
- **Work-up and Quenching:** Upon completion, the reaction is carefully quenched by the addition of water. The organic layer is separated and washed sequentially with water and then with a saturated aqueous solution of sodium chloride.^[1]
- **Drying and Concentration:** The organic layer is dried over anhydrous sodium sulfate and filtered. The filtrate is then concentrated under reduced pressure to yield the crude product.^[1]
- **Purification:** The resulting residue, approximately 2.1 grams of the title compound, can be further purified by standard techniques such as column chromatography or recrystallization to achieve high purity.^[1]

Causality and Experimental Rationale

The choice of tin(IV) chloride as a Lewis acid catalyst is pivotal. It activates the 1,1-dichlorodimethyl ether, facilitating the generation of a potent electrophile which then undergoes an electrophilic aromatic substitution reaction with the electron-rich naphthalene ring of 1-chloronaphthalene. The formylation occurs preferentially at the 4-position due to the directing effects of the chloro substituent and the steric hindrance at the peri-position (8-position). The aqueous work-up is essential to deactivate the catalyst and remove water-soluble byproducts.

Synthesis Workflow Diagram

Synthesis Workflow for 4-Chloronaphthalene-1-carbaldehyde

[Click to download full resolution via product page](#)Caption: A step-by-step workflow for the synthesis of **4-Chloronaphthalene-1-carbaldehyde**.

Physicochemical Properties

A summary of the key physical and chemical properties of **4-Chloronaphthalene-1-carbaldehyde** is provided below. These properties are essential for its handling, storage, and application in various experimental setups.

Property	Value	Source
CAS Number	5471-26-1	[1] [2] [3] [4]
Molecular Formula	C ₁₁ H ₇ ClO	[1] [2]
Molecular Weight	190.63 g/mol	[1] [2]
Appearance	Expected to be a solid at RT	Inferred
Purity	≥98% (Commercially available)	[3]

Applications in Research and Drug Development

The naphthalene scaffold is a privileged structure in medicinal chemistry, appearing in numerous FDA-approved drugs and biologically active compounds.[\[8\]](#)[\[9\]](#) Its derivatives are explored for a wide range of therapeutic applications, including anticancer, antimicrobial, and anti-inflammatory activities.[\[8\]](#)

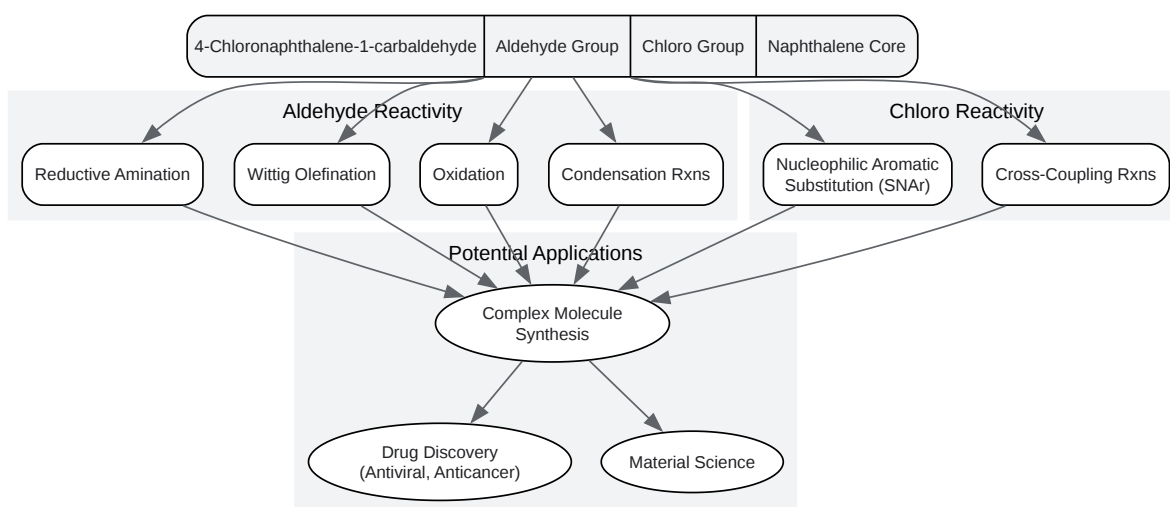
4-Chloronaphthalene-1-carbaldehyde serves as a versatile intermediate for the synthesis of more complex naphthalene-based molecules. The aldehyde functionality is a reactive handle for a variety of chemical transformations, including:

- Reductive Amination: To introduce amine functionalities, creating precursors for pharmacologically active agents.
- Wittig and Related Olefination Reactions: To extend the carbon chain and introduce double bonds.
- Oxidation: To form the corresponding carboxylic acid (4-chloro-1-naphthalenecarboxylic acid), another valuable synthetic intermediate.

- Condensation Reactions: With various nucleophiles to form Schiff bases, heterocycles, and other complex structures.

The presence of the chloro group also offers a site for nucleophilic aromatic substitution or cross-coupling reactions, further enhancing its synthetic utility.^[10] The strategic placement of the chloro and aldehyde groups allows for regioselective modifications, which is a critical aspect of rational drug design.^[11] For instance, naphthalene-based compounds have been investigated as potential inhibitors for enzymes like the SARS-CoV papain-like protease (PLpro), highlighting the relevance of this scaffold in antiviral drug discovery.^[11]

Logical Relationship Diagram



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Caption: Reactivity and application pathways of **4-Chloronaphthalene-1-carbaldehyde**.

Safety and Handling

As with all chemical reagents, **4-Chloronaphthalene-1-carbaldehyde** should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Operations should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

References

- **4-chloronaphthalene-1-carbaldehyde** [5471-26-1] | Chemsigma. (URL: [\[Link\]](#))
- **4-Chloronaphthalene-1-carbaldehyde** - CAS:5471-26-1 - 北京欣恒研科技有限公司. (URL: [\[Link\]](#))
- Design and Synthesis of Naphthalene-Pregnen Derivative Using Some Strategies. (URL: [\[Link\]](#))
- 4-Chloronaphthalene-1,2-dione | C10H5ClO2 | CID 582391 - PubChem. (URL: [\[Link\]](#))
- 4-Fluoronaphthalene-1-carbaldehyde | C11H7FO | CID 7022524 - PubChem. (URL: [\[Link\]](#))
- 4-Nitronaphthalene-1-carbaldehyde | C11H7NO3 | CID 20375401 - PubChem. (URL: [\[Link\]](#))
- 1-Chloronaphthalene - Wikipedia. (URL: [\[Link\]](#))
- Naphthalene, a versatile platform in medicinal chemistry: Sky-high perspective - PubMed. (URL: [\[Link\]](#))
- 5-chloronaphthalene-1-carbaldehyde - Wikidata. (URL: [\[Link\]](#))
- Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PubMed Central. (URL: [\[Link\]](#))
- Synthesis of Naphthalene || 4 Methods || Dr. Bharat Baria - YouTube. (URL: [\[Link\]](#))
- Synthesis and characterization of 1,2,3,4-naphthalene and anthracene diimides. (URL: [\[Link\]](#))
- 1-Chloronaphthalene | C10H7Cl | CID 7003 - PubChem. (URL: [\[Link\]](#))

- Fungal Naphthalenones; Promising Metabolites for Drug Discovery: Structures, Biosynthesis, Sources, and Pharmacological Potential - MDPI. (URL: [\[Link\]](#))
- Accurate Experimental Structure of 1-Chloronaphthalene - ResearchGate. (URL: [\[Link\]](#))
- Structure-based drug designing of naphthalene based SARS-CoV PLpro inhibitors for the treatment of COVID-19 - PMC - NIH. (URL: [\[Link\]](#))

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Sources

- 1. 4-chloronaphthalene-1-carbaldehyde synthesis - chemicalbook [\[chemicalbook.com\]](#)
- 2. 4-chloronaphthalene-1-carbaldehyde [5471-26-1] | Chemsigma [\[chemsigma.com\]](#)
- 3. 4-Chloronaphthalene-1-carbaldehyde - CAS:5471-26-1 - 北京欣恒研科技有限公司 [\[konoscience.com\]](#)
- 4. 4-chloronaphthalene-1-carbaldehyde | 5471-26-1 [\[amp.chemicalbook.com\]](#)
- 5. 1-Chloronaphthalene - Wikipedia [\[en.wikipedia.org\]](#)
- 6. 1-Chloronaphthalene for synthesis 90-13-1 [\[sigmaaldrich.com\]](#)
- 7. 1-Chloronaphthalene | C₁₀H₇Cl | CID 7003 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 8. Naphthalene, a versatile platform in medicinal chemistry: Sky-high perspective - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 9. lifechemicals.com [\[lifechemicals.com\]](#)
- 10. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 11. Structure-based drug designing of naphthalene based SARS-CoV PLpro inhibitors for the treatment of COVID-19 - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
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